

Chemical and physical properties of N-Ethyl Hexylone hydrochloride

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Compound of Interest

Compound Name: *N-Ethyl Hexylone hydrochloride*

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N-Ethyl Hexylone Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Ethyl Hexylone hydrochloride is a synthetic cathinone derivative that has emerged as a compound of interest within the scientific community. This technical guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its synthesis, purification, and analysis, and an exploration of its pharmacological mechanism of action. All quantitative data is presented in structured tables for ease of comparison, and key processes are visualized through diagrams generated using the DOT language.

Chemical and Physical Properties

N-Ethyl Hexylone hydrochloride, with the formal name 1-(1,3-benzodioxol-5-yl)-2-(ethylamino)-1-hexanone, monohydrochloride, is classified as a synthetic cathinone.^{[1][2]} It is primarily available as an analytical reference standard for research and forensic applications.^[2] The compound is a crystalline solid, typically white to off-white in appearance.^[3]

Identification and Structure

Property	Value	Reference
Formal Name	1-(1,3-benzodioxol-5-yl)-2-(ethylamino)-1-hexanone, monohydrochloride	[1][2]
CAS Number	27912-41-0	[2]
Molecular Formula	C ₁₅ H ₂₁ NO ₃ • HCl	[1][2]
Formula Weight	299.8 g/mol	[1][2]
SMILES	<chem>O=C(C(CCCC)NCC)C1=CC(OCO2)=C2C=C1.Cl</chem>	[2]
InChI	InChI=1S/C15H21NO3.ClH/c1-3-5-6-12(16-4-2)15(17)11-7-8-13-14(9-11)19-10-18-13;/h7-9,12,16H,3-6,10H2,1-2H3;1H	[2]

Physical and Chemical Characteristics

Property	Value	Reference
Appearance	White to off-white crystalline solid	[3]
Melting Point	192–194°C (with decomposition)	[1]
Purity	≥98%	[2]
UV Absorbance Maxima (λ _{max})	236, 282, 320 nm	[2]
Storage Temperature	-20°C	[2]
Stability	≥ 5 years (when stored properly)	[2]

Solubility

Solvent	Solubility	Reference
Dimethylformamide (DMF)	2.5 mg/mL	[2]
Dimethyl Sulfoxide (DMSO)	14 mg/mL	[2]
Ethanol	0.25 mg/mL	[2]
Methanol	1 mg/mL	[2]
Phosphate-Buffered Saline (PBS), pH 7.2	3 mg/mL	[2]

Experimental Protocols

Synthesis of N-Ethyl Hexylone Hydrochloride

The synthesis of **N-Ethyl Hexylone hydrochloride** can be achieved through a multi-step process starting from 1,3-benzodioxole.[1]

Step 1: Friedel-Crafts Acylation This initial step involves the acylation of 1,3-benzodioxole with hexanoyl chloride in the presence of a Lewis acid catalyst, such as anhydrous aluminum chloride, to form 1-(1,3-benzodioxol-5-yl)-1-hexanone.[1]

- Reactants: 1,3-benzodioxole, hexanoyl chloride, anhydrous aluminum chloride.
- Solvent: Dichloromethane.
- Procedure:
 - Dissolve 1,3-benzodioxole and hexanoyl chloride in dichloromethane and cool the mixture to 0-5°C.
 - Slowly add anhydrous aluminum chloride while maintaining the temperature.
 - Stir the reaction mixture at this temperature for several hours.
 - Quench the reaction with ice-water and extract the product with dichloromethane.

- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 2: α -Bromination The ketone intermediate is then brominated at the alpha position to yield 2-bromo-1-(1,3-benzodioxol-5-yl)-1-hexanone.^[1]

- Reactants: 1-(1,3-benzodioxol-5-yl)-1-hexanone, bromine.
- Solvent: Acetic acid.
- Procedure:
 - Dissolve the ketone in acetic acid.
 - Slowly add a solution of bromine in acetic acid to the mixture.
 - Stir at room temperature until the reaction is complete (monitored by TLC).
 - Pour the reaction mixture into water and extract the product with a suitable organic solvent.
 - Wash the organic layer, dry, and concentrate.

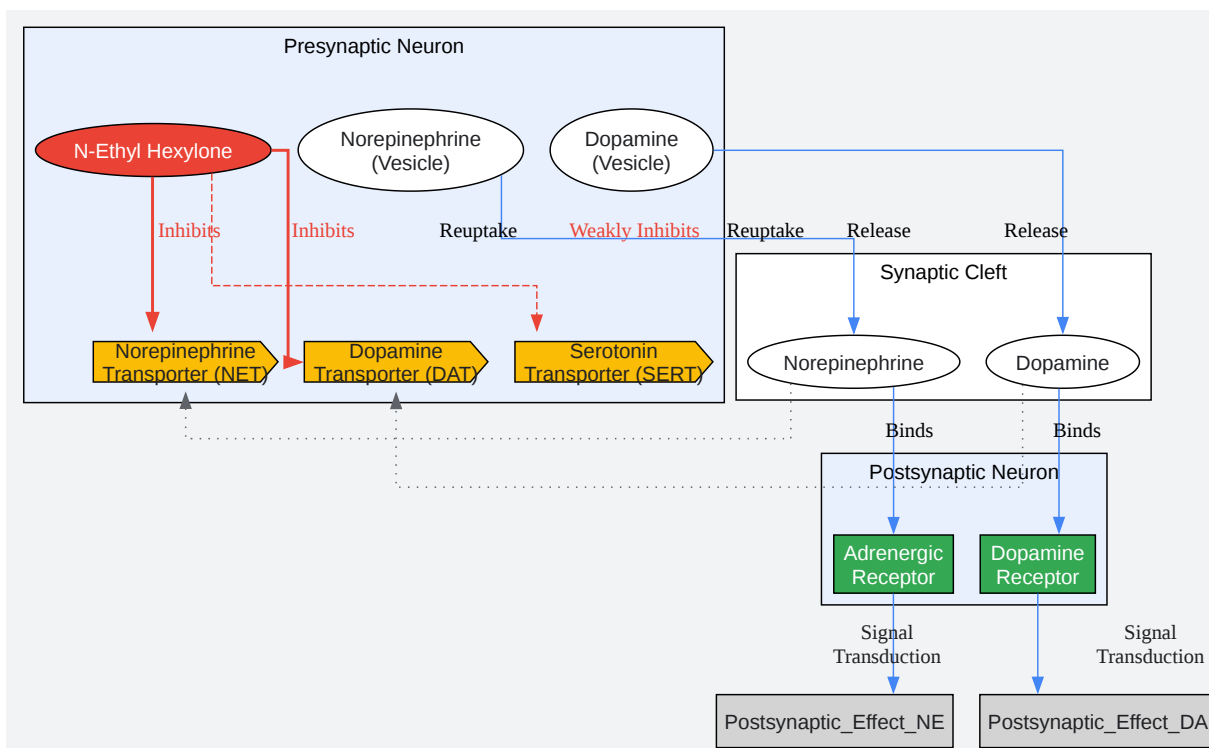
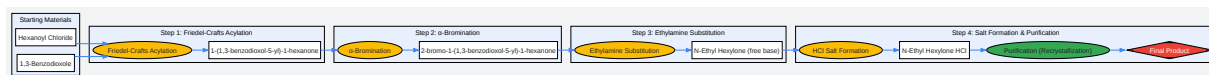
Step 3: Ethylamine Substitution The α -bromo ketone is reacted with ethylamine to introduce the ethylamino group, forming the N-Ethyl Hexylone free base.^[1]

- Reactants: 2-bromo-1-(1,3-benzodioxol-5-yl)-1-hexanone, ethylamine.
- Solvent: Tetrahydrofuran (THF).
- Procedure:
 - Dissolve the bromo-ketone in THF.
 - Add an excess of ethylamine to the solution.
 - Reflux the mixture for several hours until the reaction is complete.
 - Cool the mixture, filter off any solids, and concentrate the filtrate.

- Purify the crude product by column chromatography.

Step 4: Hydrochloride Salt Formation The purified free base is converted to its hydrochloride salt.^[1]

- Reactants: N-Ethyl Hexylone free base, hydrochloric acid.
- Solvent: Ethanol.
- Procedure:
 - Dissolve the purified free base in ethanol.
 - Slowly add a solution of hydrochloric acid in ethanol.
 - The hydrochloride salt will precipitate out of the solution.
 - Collect the solid by filtration, wash with cold ethanol, and dry under vacuum.



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